An In-depth Technical Guide to 5-(4-Methoxyphenyl)nicotinamide

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Compound of Interest

Compound Name:	*5-(4-Methoxyphenyl)nicotinamide*
CAS No.:	*198345-91-4*
Cat. No.:	*B1611427*

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Abstract

This technical guide provides a comprehensive overview of **5-(4-Methoxyphenyl)nicotinamide**, a substituted pyridinecarboxamide derivative. While this specific molecule is not extensively characterized in publicly accessible literature, this document consolidates its fundamental properties and places it within the broader context of nicotinamide analogs, a class of compounds with significant interest in medicinal chemistry. This guide outlines a robust and widely applicable synthetic methodology, details expected physicochemical properties, discusses potential therapeutic applications based on related structures, and provides general protocols for its analysis and characterization. The content herein is designed to serve as a foundational resource for researchers initiating projects involving this or structurally similar molecules.

Introduction and Molecular Overview

5-(4-Methoxyphenyl)nicotinamide belongs to the family of N-aryl nicotinamides, which are scaffolds of considerable interest in drug discovery. The core structure consists of a pyridine ring with a carboxamide group at the 3-position (the nicotinamide moiety) and a 4-

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methoxyphenyl (anisyl) group at the 5-position. The parent molecule, nicotinamide, is a form of vitamin B3 and a crucial precursor to the coenzymes nicotinamide adenine dinucleotide (NAD+) and nicotinamide adenine dinucleotide phosphate (NADP+), which are central to cellular metabolism, DNA repair, and signaling[1].

The introduction of an aryl substituent at the 5-position of the pyridine ring significantly alters the molecule's steric and electronic properties compared to the parent nicotinamide. This modification can lead to novel pharmacological activities by influencing how the molecule interacts with biological targets. Derivatives of nicotinamide are being explored for a range of therapeutic applications, including as anticancer, antifungal, and anti-inflammatory agents[2][3][4][5].

Core Molecular Information

The fundamental identifiers and properties of **5-(4-Methoxyphenyl)nicotinamide** are summarized below.

Property	Value	Source(s)
IUPAC Name	5-(4-methoxyphenyl)pyridine-3-carboxamide	-
CAS Number	198345-91-4	
Molecular Formula	$C_{13}H_{12}N_2O_2$	
Molecular Weight	228.25 g/mol	
Canonical SMILES	COC1=CC=C(C=C1)C2=CC(=CN=C2)C(=O)N	-
InChI Key	OFYGSCMHWJTHQF-UHFFFAOYSA-N	

Synthesis and Purification

The most versatile and widely adopted method for the synthesis of 5-aryl nicotinic acid derivatives is the Suzuki-Miyaura cross-coupling reaction[6][7][8][9]. This palladium-catalyzed reaction forms a carbon-carbon bond between a halide (or triflate) and an organoboron

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compound. For **5-(4-Methoxyphenyl)nicotinamide**, this involves the coupling of a 5-halonicotinamide with 4-methoxyphenylboronic acid.

Rationale for Synthetic Strategy

The Suzuki-Miyaura coupling is the preferred method due to several key advantages:

- Mild Reaction Conditions: The reaction proceeds under relatively mild temperatures and does not require harsh reagents, which helps in preserving sensitive functional groups.
- Functional Group Tolerance: It is compatible with a wide array of functional groups, including the amide present in the target molecule.
- Commercial Availability of Reagents: The starting materials, such as 5-bromonicotinamide (or its corresponding acid) and 4-methoxyphenylboronic acid, are readily available from commercial suppliers.
- High Yields: The reaction is known for its high efficiency and typically provides good to excellent yields of the desired product[6][8].

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a general, yet robust, procedure for the synthesis of **5-(4-Methoxyphenyl)nicotinamide**. Optimization of catalyst, base, solvent, and temperature may be required to achieve maximum yield.

Materials:

- 5-Bromonicotinamide (1.0 equiv)
- 4-Methoxyphenylboronic acid (1.2-1.5 equiv)
- Palladium Catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$], 2-5 mol%)
- Base (e.g., Potassium Carbonate [K_2CO_3] or Potassium Phosphate [K_3PO_4], 2.0-3.0 equiv)
- Anhydrous, Degassed Solvent (e.g., 1,4-Dioxane/H_2O 4:1, or DMF)

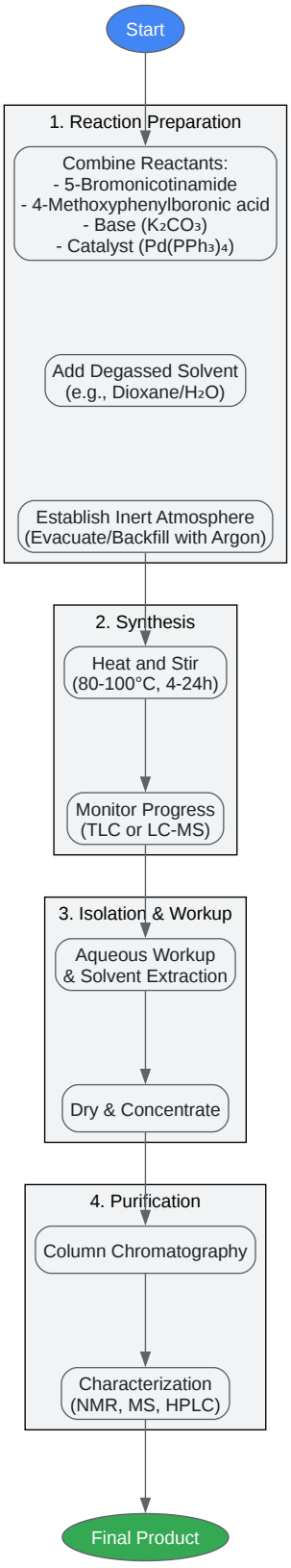
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- Schlenk flask or sealed microwave vial
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

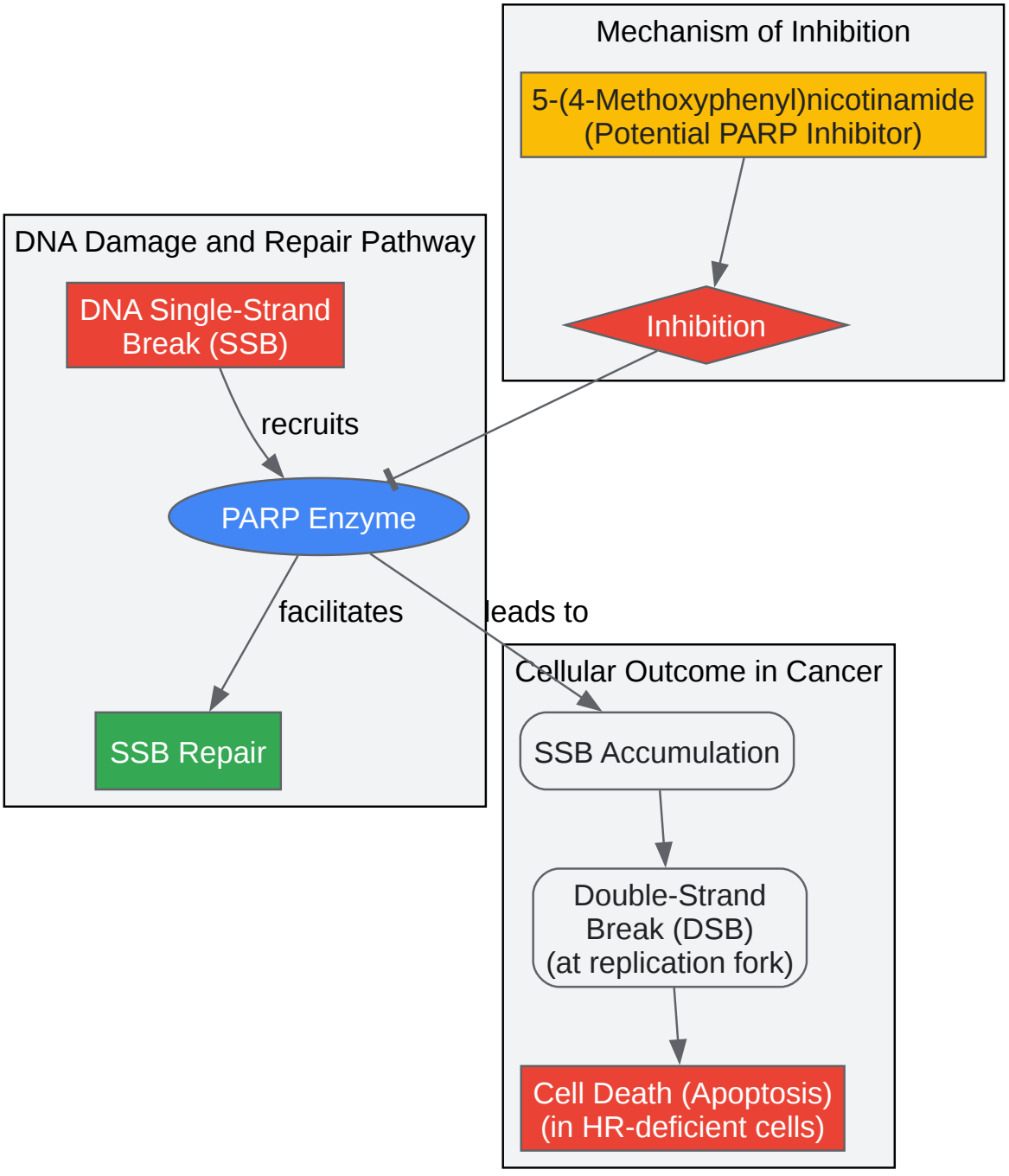
Procedure:

- Reaction Setup: To a dry Schlenk flask containing a magnetic stir bar, add 5-bromonicotinamide, 4-methoxyphenylboronic acid, and the base.
- Inert Atmosphere: Seal the flask with a septum. Evacuate the flask and backfill with an inert gas (e.g., Argon). Repeat this cycle three times to ensure an oxygen-free environment.
- Reagent Addition: Under the inert atmosphere, add the palladium catalyst to the flask. Subsequently, add the degassed solvent via syringe.
- Reaction: Place the flask in a preheated oil bath (typically 80-100 °C) and stir the mixture vigorously for the required time (typically 4-24 hours). The reaction can also be performed in a sealed microwave reactor for significantly reduced reaction times.
- Monitoring: The reaction progress should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until the starting material is consumed.
- Workup: Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: The crude product is then purified, typically by column chromatography on silica gel, to yield pure **5-(4-Methoxyphenyl)nicotinamide**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-(4-Methoxyphenyl)nicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1611427/docs#an-in-depth-technical-guide-to-5-4-methoxyphenyl-nicotinamide]

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